

# Application Note: Robust Solid-Phase Extraction Protocols for Perfluoroalkylethyl Phosphates (PAPs)

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## Compound of Interest

DEA-C8-18

Compound Name: PERFLUOROALKYLETHYL  
PHOSPHATE

Cat. No.: B8822048

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## Abstract

This application note provides a detailed solid-phase extraction (SPE) protocol for the efficient extraction and cleanup of perfluoroalkylethyl phosphates (PAPs) from various environmental matrices. PAPs are a class of per- and polyfluoroalkyl substances (PFAS) that are precursors to perfluoroalkyl carboxylic acids (PFCAs) and have been detected in environmental and biological samples. Accurate quantification of PAPs is crucial for understanding human exposure and environmental fate. The described protocol utilizes a weak anion exchange (WAX) sorbent, which is effective for retaining a broad range of PFAS, including the anionic PAPs. This document is intended for researchers, scientists, and drug development professionals involved in the analysis of PFAS.

## Introduction

Per- and polyfluoroalkyl substances (PFAS) are a large group of synthetic chemicals that are persistent in the environment and have been linked to various adverse health effects.

Perfluoroalkylethyl phosphates (PAPs) are a specific class of PFAS that can degrade to form persistent perfluoroalkyl carboxylic acids (PFCAs). Due to their widespread use in commercial products, PAPs are found in various environmental matrices, including water, soil, and consumer products.

Solid-phase extraction (SPE) is a widely used technique for the selective extraction and concentration of analytes from complex sample matrices.<sup>[1][2]</sup> This application note details a robust SPE protocol for the extraction of PAPs, providing a clean extract suitable for analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).<sup>[3][4]</sup> The use of weak anion exchange (WAX) cartridges is recommended for their ability to retain both short- and long-chain PFAS with good recovery rates.<sup>[5][6]</sup>

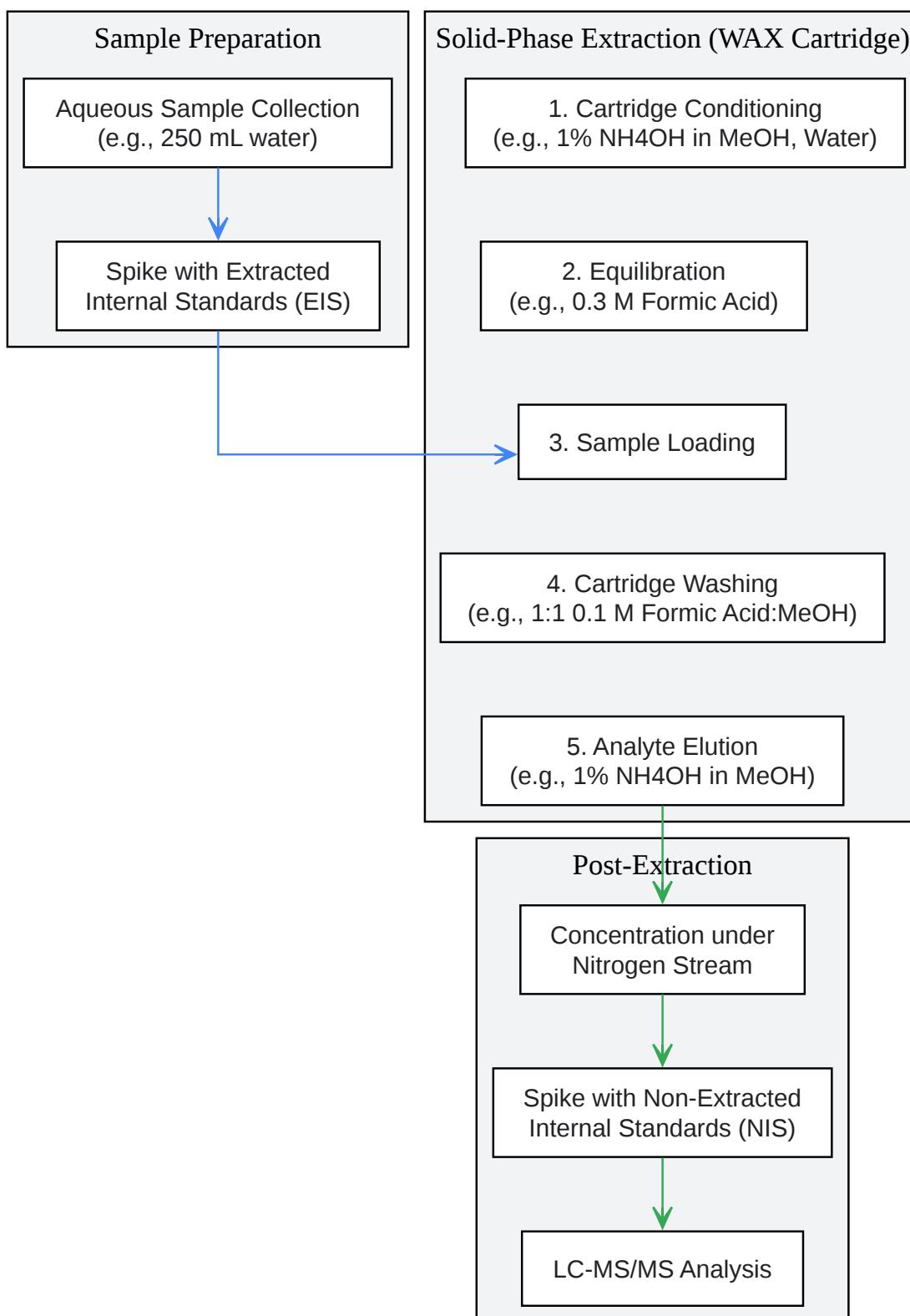
## Experimental Protocol

This protocol is a general guideline and may require optimization based on the specific sample matrix and analytical instrumentation.

### Materials and Reagents:

- SPE Cartridges: Weak Anion Exchange (WAX) SPE cartridges (e.g., Agilent Bond Elut WAX, Waters Oasis WAX). Some applications may benefit from dual-phase cartridges like WAX/Carbon S for enhanced cleanup.<sup>[7][8]</sup>
- Reagents:
  - Methanol (MeOH), HPLC grade or higher
  - Acetonitrile (ACN), HPLC grade or higher
  - Ammonium hydroxide (NH<sub>4</sub>OH), ACS grade
  - Formic acid (FA), ACS grade
  - Ultrapure water (18.2 MΩ·cm)
- Internal Standards: A mixture of isotopically labeled PAPs and other PFAS is recommended for accurate quantification.
- Sample Containers: Polypropylene (PP) tubes and vials are recommended to minimize PFAS adsorption and contamination.

### SPE Workflow Diagram:

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